

Technical Application Note: Optimization of Fosfomycin Susceptibility Testing

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Compound of Interest

Compound Name: *Phosphomycin calcium*

CAS No.: *25992-22-7*

Cat. No.: *B10762075*

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Part 1: Executive Summary & Biochemical Mechanism

The "Calcium" vs. "Disodium" Critical Distinction

WARNING: The prompt specifies "Phosphomycin (Fosfomycin) Calcium." It is critical to understand that Fosfomycin Calcium is generally unsuitable for standard in vitro susceptibility testing (AST).

- **Fosfomycin Calcium:** The oral formulation.[1][2] It is sparingly soluble in water and requires hydrolysis in the acidic gastric environment for absorption. Using this salt directly in neutral pH media (like Mueller-Hinton) will result in precipitation, incomplete dissolution, and falsely high Minimum Inhibitory Concentrations (MICs).
- **Fosfomycin Disodium:** The intravenous formulation and the required reference standard for AST (CLSI and EUCAST guidelines). It is freely soluble in water.

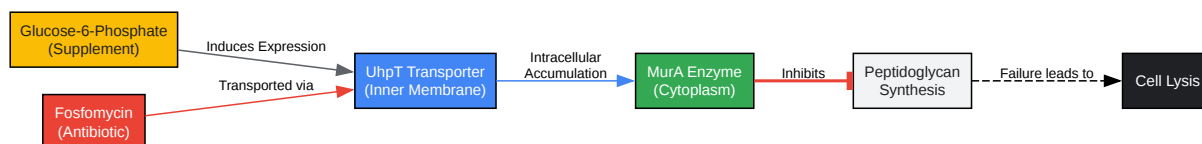
Protocol Directive: This guide details the industry-standard protocol using Fosfomycin Disodium supplemented with Glucose-6-Phosphate (G6P). If you possess Fosfomycin Calcium, it should

only be used for bioavailability/formulation studies, not for determining bacterial MICs against standard breakpoints.

Mechanism of Action and Transport

Fosfomycin inhibits the enzyme MurA (UDP-N-acetylglucosamine-3-enolpyruvyltransferase), blocking the first step of peptidoglycan synthesis.[3] However, its entry into the bacterial cell is active and carrier-mediated.

- The G6P Dependency: Fosfomycin enters via two main transporters:[3][4][5][6][7]
 - GlpT: Glycerol-3-phosphate transporter.[3][5][7]
 - UhpT: Hexose phosphate transporter (induced by Glucose-6-Phosphate).[3][5]
- In Vitro Consequence: In artificial media (Mueller-Hinton), G6P levels are low. Without exogenous G6P, the UhpT transporter remains dormant, preventing drug uptake and causing false resistance. Therefore, all Fosfomycin AST media must be supplemented with 25 µg/mL G6P.



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Figure 1: Mechanism of Fosfomycin uptake. Note that without G6P induction of UhpT, Fosfomycin entry is significantly reduced.

Part 2: Critical Reagents & Preparation

Reagent List

Reagent	Specification	Purpose
Fosfomycin Disodium	Reference Powder (Potency >90%)	Active pharmaceutical ingredient.[1][5][8]
Glucose-6-Phosphate (G6P)	Disodium salt	Essential transporter inducer.
Mueller-Hinton Agar (MHA)	Cation-Adjusted	Basal medium.
Sterile Distilled Water	pH 6.5–7.5	Solvent.

Stock Solution Preparation[10]

- G6P Stock (50 mg/mL):
 - Dissolve 500 mg G6P in 10 mL sterile water.
 - Filter sterilize (0.22 µm).
 - Store at -20°C. Stability: 6 months.
- Fosfomycin Stock (10 mg/mL or 10,000 µg/mL):
 - Weigh powder based on potency:
 - Dissolve in sterile water. Do not use Calcium salt.
 - Prepare fresh on the day of use (Fosfomycin is unstable in solution over time).

Part 3: Protocol A - Agar Dilution (The Gold Standard)

Scope: This is the reference method recommended by CLSI (M100) and EUCAST.[4] Broth microdilution is generally discouraged due to variability in G6P inducer stability in liquid media.

Media Preparation (Step-by-Step)

- Calculate Volume: Determine total volume of MHA needed (e.g., 20 mL per plate).

- Autoclave: Prepare MHA and autoclave at 121°C for 15 min.
- Cool: Allow agar to cool to 50°C in a water bath.
- Supplement G6P: Add 25 µg/mL G6P to the molten agar.
 - Calculation: For 100 mL agar, add 50 µL of 50 mg/mL G6P stock.
- Add Antibiotic: Add Fosfomycin stock to achieve doubling dilutions (e.g., 0.25 µg/mL to 512 µg/mL).
- Pour Plates: Pour into sterile petri dishes on a level surface. Allow to solidify.

Inoculation & Incubation

- Inoculum Prep: Prepare a 0.5 McFarland suspension (CFU/mL) of the test organism in saline.
- Dilution: Dilute 1:10 to achieve CFU/mL.
- Spotting: Apply 1–2 µL spots onto the agar surface (Final: CFU/spot). Use a replicator for high throughput.
- Controls:
 - Growth Control (MHA + G6P, no Fosfomycin).
 - Contamination Control (Uninoculated plate).
- Incubation: Invert plates and incubate at 35°C ± 2°C for 16–20 hours in ambient air.

Reading Results

- Endpoint: The lowest concentration that completely inhibits visible growth.

- Haze: Ignore a faint haze of growth (common with Fosfomycin); read the sharp reduction in colony mass.
- Single Colonies: Ignore single mutant colonies within the spot (unless significant).

Part 4: Protocol B - Disk Diffusion (Screening Method)

Scope: Suitable for *E. coli* urinary isolates.^[9] Less reliable for *Pseudomonas* or systemic infections.

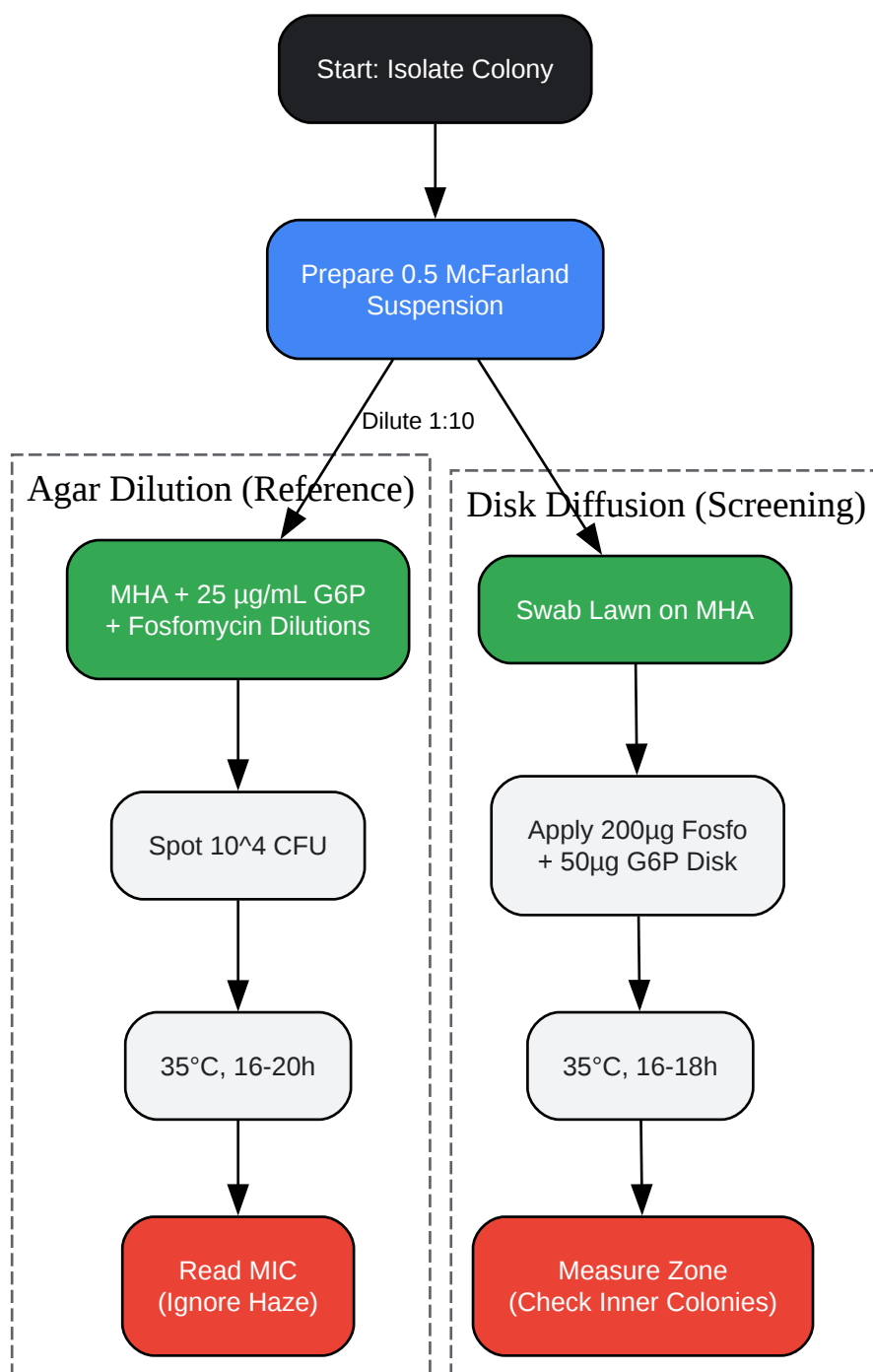
Procedure

- Disks: Use 200 µg Fosfomycin disks. These disks must contain 50 µg G6P incorporated by the manufacturer.
- Inoculation: Swab a 0.5 McFarland suspension over the entire surface of an MHA plate (standard Kirby-Bauer method).
- Application: Apply the disk firmly.
- Incubation: 35°C for 16–18 hours.

Interpretation (The "Squashed Zone")

Fosfomycin zones often exhibit a "squashed" appearance or inner colonies.

- Rule: Measure the diameter of the obvious zone of inhibition.
- Inner Colonies: Significant inner colonies usually indicate resistance (mutants). Faint haze should be ignored.



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Figure 2: Comparative workflow for Agar Dilution vs. Disk Diffusion.

Part 5: Quality Control & Troubleshooting

QC Strains & Expected Ranges (CLSI M100)

Validating the system is mandatory. If QC strains fall outside these ranges, the G6P concentration or antibiotic potency is suspect.

Method	Organism	Expected Range
Agar Dilution (MIC)	E. coli ATCC 25922	0.5 – 2 µg/mL
P. aeruginosa ATCC 27853	2 – 8 µg/mL	
S. aureus ATCC 29213	0.5 – 4 µg/mL	
Disk Diffusion (Zone)	E. coli ATCC 25922	22 – 30 mm
S. aureus ATCC 25923	25 – 33 mm	

Troubleshooting Guide

- Issue: QC MICs are too high.
 - Cause: Insufficient G6P (transporters not induced) or Fosfomycin degradation (old stock).
 - Fix: Remake G6P stock; ensure final concentration is exactly 25 µg/mL.
- Issue: QC MICs are too low.
 - Cause: Potency calculation error or contamination.
- Issue: "Double Zones" in Disk Diffusion.
 - Cause: High mutation rate (glpT or uhpT mutants).
 - Fix: Report as Resistant if significant colonies grow within the zone.

References

- Clinical and Laboratory Standards Institute (CLSI).M100: Performance Standards for Antimicrobial Susceptibility Testing. 33rd Edition. (2023).[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
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